

Guide to Using CCT-251921 in Cell Culture Assays

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Compound of Interest

Compound Name: CCT-251921

Cat. No.: B10788988

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

CCT-251921 is a potent and selective small-molecule inhibitor of Cyclin-Dependent Kinase 8 (CDK8) and its close homolog CDK19.[1] These kinases are components of the Mediator complex, which plays a crucial role in regulating gene transcription.[2] **CCT-251921** exerts its effects primarily through the inhibition of the Wnt/ β -catenin signaling pathway, making it a valuable tool for studying cancer biology and a potential therapeutic agent in Wnt-driven malignancies.[1][3] This document provides detailed application notes and protocols for the use of **CCT-251921** in various cell culture assays.

Mechanism of Action

CCT-251921 targets the kinase activity of CDK8 and CDK19. By inhibiting these kinases, it modulates the transcription of genes regulated by the Wnt/ β -catenin pathway.[3] In cancer cell lines with a constitutively active Wnt pathway (e.g., due to mutations in APC or β -catenin), **CCT-251921** can effectively suppress pathway activity.[1] It has also been reported to inhibit the phosphorylation of STAT1 at serine 727 (pSTAT1 S727), although some studies suggest this may not be a reliable direct biomarker of CDK8/19 inhibition in all contexts, as other cellular stresses can also influence this phosphorylation event.[4][5][6][7]

Data Presentation

CCT-251921 Inhibitory Activity

Target	IC50 (nM)	Assay Type
CDK8	2.3	Biochemical Kinase Assay
CDK19	2.6	Biochemical Kinase Assay

Table 1: Biochemical inhibitory potency of **CCT-251921** against CDK8 and CDK19.

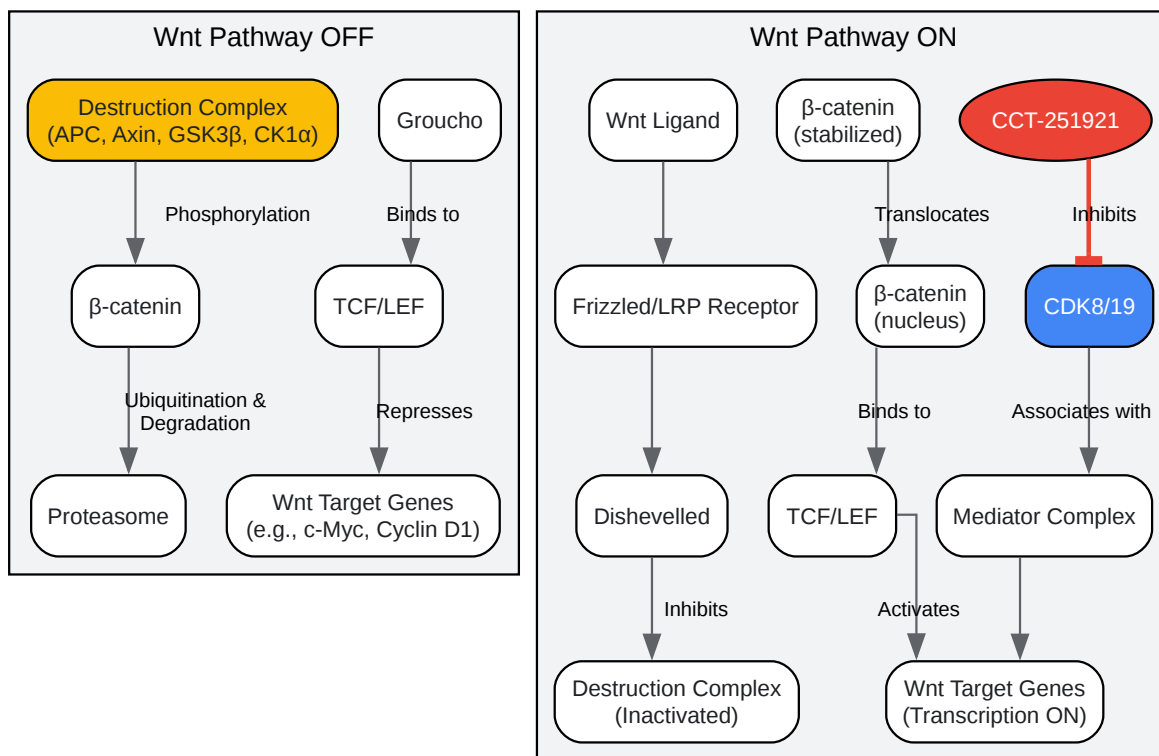
Cellular Activity of CCT-251921 in Cancer Cell Lines

Cell Line	Cancer Type	Mutation Status	IC50 (nM)	Assay Type
SW480	Colorectal Carcinoma	APC mutant	22	Wnt Reporter Assay
COLO 205	Colorectal Adenocarcinoma	APC mutant	15	Wnt Reporter Assay
LS174T	Colorectal Adenocarcinoma	β -catenin mutant	33	Wnt Reporter Assay
PA-1	Ovarian Teratocarcinoma	Wnt ligand-dependent	64	Wnt Reporter Assay
MV4-11	Acute Myeloid Leukemia	-	50 (GI50)	Resazurin-based Proliferation Assay (72h)

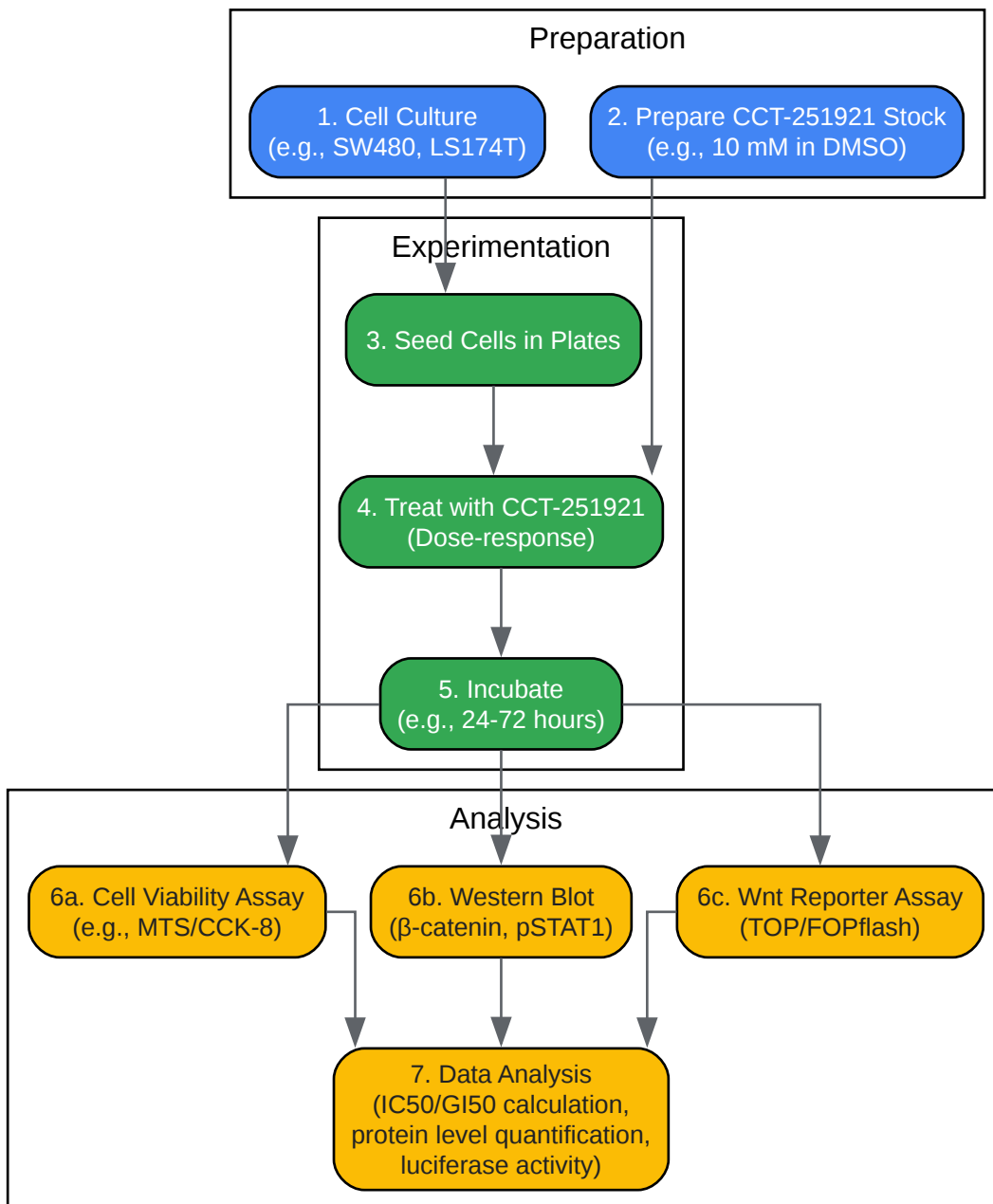
Table 2: Cellular potency of **CCT-251921** in various human cancer cell lines.[\[1\]](#)

Mandatory Visualizations

Wnt/ β -catenin Signaling Pathway and Inhibition by CCT-251921



Experimental Workflow for CCT-251921 Cell-Based Assays



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